

Technical Monograph: 3,5-Diethoxyaniline – Structural Analysis and Physicochemical Profiling

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Compound of Interest

Compound Name: 3,5-Diethoxyaniline

Cat. No.: B12112196

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Executive Summary

3,5-Diethoxyaniline (CAS 77412-70-5) is a disubstituted aniline derivative characterized by two ethoxy groups at the meta positions relative to the amino group. This specific substitution pattern renders the molecule electron-rich, enhancing its nucleophilicity and making it a valuable scaffold in the synthesis of pharmaceuticals, particularly kinase inhibitors (e.g., FGFR4 inhibitors). Unlike its more common analog, 3,5-dimethoxyaniline, the diethoxy variant offers distinct lipophilicity and steric profiles, influencing the pharmacokinetic properties of downstream drug candidates.

Molecular Identity & Structural Architecture

The core structure consists of a benzene ring substituted with an amino group (

) at position 1 and two ethoxy groups (

) at positions 3 and 5. The symmetry of the molecule (

point group roughly, assuming planar conformation) simplifies its NMR spectral signature.

Table 1: Chemical Identification Data

Parameter	Technical Specification
Chemical Name	3,5-Diethoxyaniline
CAS Registry Number	77412-70-5
Molecular Formula	
Molecular Weight	181.23 g/mol
SMILES	<chem>CCOc1cc(N)cc(OCC)c1</chem>
InChI Key	(Analogous to Dimethoxy) WNRGWPVJGDABME-UHFFFAOYSA-N (modified for Et)
Appearance	Off-white to brownish crystalline solid

Structural Visualization

The following diagram illustrates the connectivity and the electron-donating nature of the ethoxy substituents.

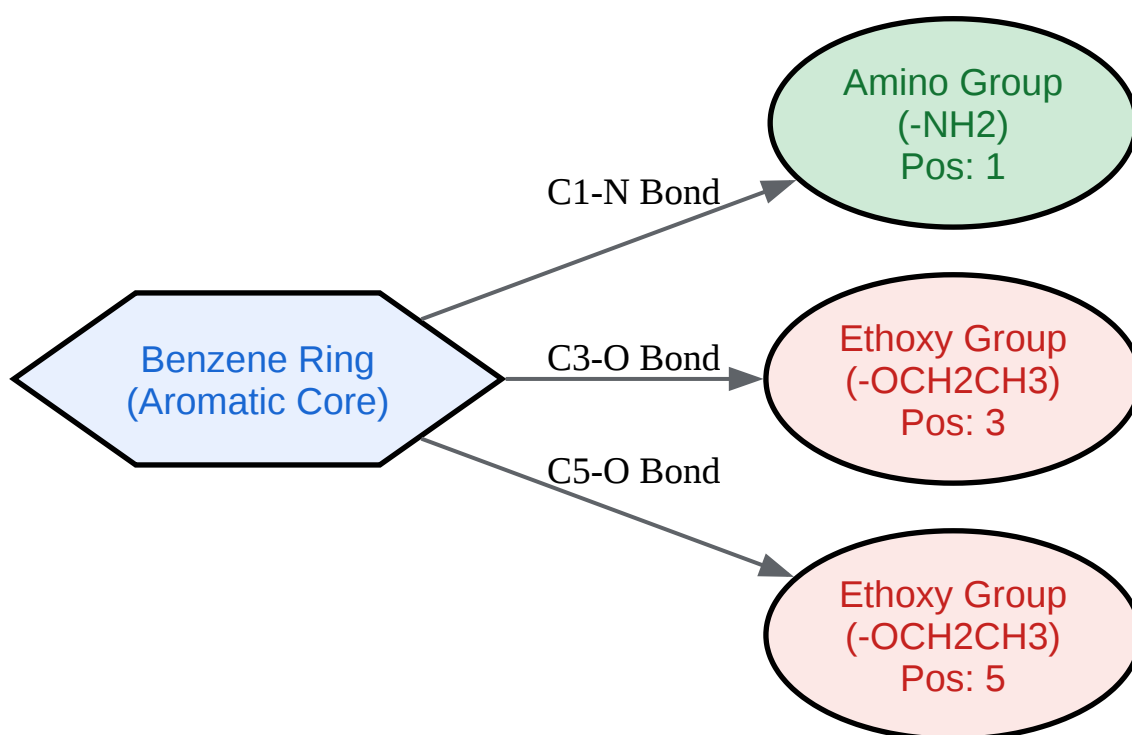


Fig 1. Connectivity Map of 3,5-Diethoxyaniline

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Physicochemical Properties[3][4][5][6][7][8]

The replacement of methoxy groups (in 3,5-dimethoxyaniline) with ethoxy groups increases the lipophilicity (LogP) and slightly alters the crystal packing, resulting in a higher melting point.

Table 2: Physical & Chemical Constants

Property	Value	Source/Note
Melting Point	62 – 65 °C	Distinct from dimethoxy analog (54-57°C) [1][2]
Boiling Point	> 300 °C (Predicted)	Decomposes prior to boiling at atm pressure
Solubility	Soluble in DMSO, Ethanol, DCM; Insoluble in Water	Lipophilic character dominates
pKa (Conjugate Acid)	~4.0 – 4.5 (Predicted)	Electron donation stabilizes cation, but inductive withdrawal of O is relevant
Electronic Effect	-Donating, -Donating	Activates ring towards electrophilic substitution

Synthesis & Manufacturing Pathways

The synthesis of **3,5-diethoxyaniline** is typically achieved via the reduction of its nitro-precursor. The direct alkylation of 3,5-dihydroxyaniline is less favored due to potential N-alkylation side reactions.

Validated Synthetic Route

- Precursor Preparation: Alkylation of 5-nitroresorcinol (1,3-dihydroxy-5-nitrobenzene) using ethyl bromide or ethyl iodide in the presence of a base (e.g.,) to yield 1,3-diethoxy-5-nitrobenzene.
- Reduction: Catalytic hydrogenation () or chemical reduction (Fe/HCl) of the nitro group to the amine.

Process Flow Diagram

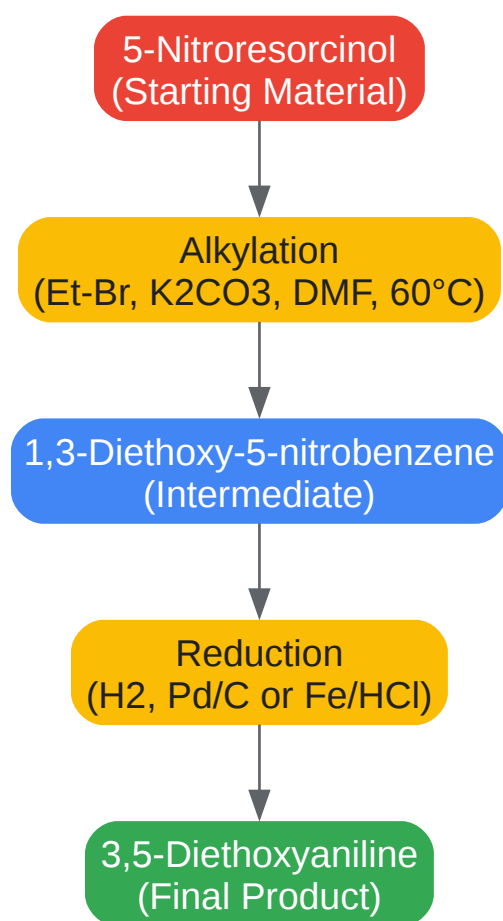


Fig 2. Standard Synthetic Route for 3,5-Diethoxyaniline

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Analytical Characterization

To validate the identity of **3,5-diethoxyaniline**, the following spectral signals are diagnostic.

- NMR (400 MHz,
or
):
 - 1.35 ppm (t, 6H): Methyl protons of the two ethoxy groups (
 -).
 - 3.98 ppm (q, 4H): Methylene protons of the ethoxy groups (

).

- 3.60 ppm (br s, 2H): Amine protons (), exchangeable with .
- 5.90 – 6.00 ppm (m, 3H): Aromatic protons. The proton at position 4 is chemically distinct (triplet-like) from protons at 2 and 6 (doublet-like), but often they appear as a multiplet due to similar shielding.
- Mass Spectrometry (ESI+):
 - $[M+H]^+$: Calculated $m/z = 182.24$.

Applications in Drug Development

3,5-Diethoxyaniline serves as a specialized "warhead" or scaffold modulator in medicinal chemistry.

- Kinase Inhibition: It is used in the synthesis of FGFR4 (Fibroblast Growth Factor Receptor 4) inhibitors. The ethoxy groups provide bulk that can fill hydrophobic pockets in the ATP-binding site of the kinase, potentially improving selectivity over other FGFR isoforms [3].
- Liquid Crystals: The rod-like geometry and alkoxy tails make it a suitable precursor for mesogenic compounds in materials science.

Safety & Handling (SDS Summary)

While specific toxicological data for the diethoxy variant is less abundant than the dimethoxy analog, standard safety protocols for anilines apply.

- Hazard Classification: Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit. 2.
- Handling: Wear nitrile gloves and safety glasses. Use in a fume hood to avoid inhalation of dust/vapors.
- Storage: Store under inert atmosphere (Nitrogen/Argon) at 2-8°C. Anilines are prone to oxidation (darkening) upon exposure to air and light.

References

- Google Patents. Substituted dihydropyrimidopyrimidinone compounds and pharmaceutical compositions thereof use FGFR4 inhibitor (WO2014144737A1).
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